

# pemetrexed disodium heptahydrate HRMS analysis

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Pemetrexed disodium heptahydrate

CAS No.: 357166-29-1

Cat. No.: S548871

Get Quote

## Chemical Identity & Key Properties

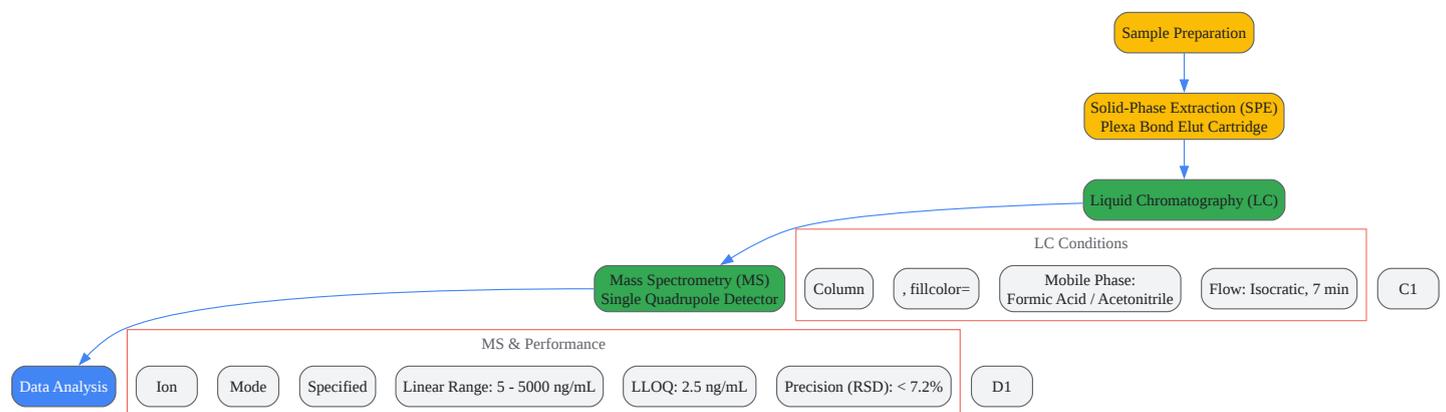
For HRMS analysis, accurately calculating the expected mass of the molecular ion is a critical first step. The table below summarizes the fundamental identifiers and formulaic data for both the heptahydrate salt (a common form) and the anhydrous parent drug.

Property	Pemetrexed Disodium Heptahydrate	Pemetrexed (Anhydrous Parent)
CAS Number	357166-29-1 [1] [2]	137281-23-3 (implied) [3]
Molecular Formula	$C_{20}H_{33}N_5Na_2O_{13}$ [4] [2]	$C_{20}H_{21}N_5O_6$ [3]
Molecular Weight	597.48 g/mol [1] [2]	427.41 g/mol [3]
Theoretical [M+H] <sup>+</sup> Mass	~598.22 (for $C_{20}H_{34}N_5Na_2O_{13}$ )	~428.16 (for $C_{20}H_{22}N_5O_6$ )

## Foundational LC-MS Methodology

While a specific HRMS protocol was not located, a validated **liquid chromatography-mass spectrometry (LC-MS)** method for determining pemetrexed in human plasma is documented and can serve as a foundational reference for developing your HRMS method [5].

The experimental parameters are summarized in the following workflow diagram:



[Click to download full resolution via product page](#)

This diagram outlines the core LC-MS workflow for pemetrexed analysis, detailing chromatography and detection parameters [5].

## Critical Considerations for HRMS Method Development

To adapt the existing LC-MS method for HRMS, you should focus on the following aspects:

- **Fragmentation Prediction:** Pemetrexed is known to be metabolically stable and is excreted largely unchanged [6] [3]. Its mechanism involves conversion to active polyglutamate forms within cells [6] [3], but for plasma analysis, the parent drug is the primary target.
- **Chromatographic Considerations:** The existing method uses a **C18 column** and a simple **formic acid/acetonitrile** mobile phase system [5]. This provides an excellent starting point for HRMS. You may need to optimize the gradient for better separation in your specific matrix.
- **Sample Preparation:** The cited method employs **Solid-Phase Extraction (SPE)** using a Plexa cartridge for plasma clean-up [5]. This is crucial for reducing matrix effects and achieving a low limit of quantification (2.5 ng/mL) [5].

## Where to Find More Information

Since a direct HRMS method was not available, I suggest you:

- **Search scientific databases** for "high-resolution mass spectrometry pemetrexed" or "pemetrexed HRMS".
- **Consult application notes** from major mass spectrometer manufacturers (e.g., Thermo Fisher, Sciex, Waters, Bruker), which often contain detailed methods for pharmaceutical compounds.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. , Pemetrexed Salt, Disodium Heptahydrate [scbt.com]
2. | Simson Pharma Limited Pemetrexed Disodium Heptahydrate [simsonpharma.com]
3. Pemetrexed: Uses, Interactions, Mechanism of Action [go.drugbank.com]
4. | C20H33N5Na2O13 - PubChem Pemetrexed disodium heptahydrate [pubchem.ncbi.nlm.nih.gov]
5. Development and validation of an improved liquid ... [sciencedirect.com]
6. Pemetrexed - StatPearls - NCBI - NIH [ncbi.nlm.nih.gov]

To cite this document: Smolecule. [pemetrexed disodium heptahydrate HRMS analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548871#pemetrexed-disodium-heptahydrate-hrms-analysis>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)